

Application Notes and Protocols for PF-05381941 In Vitro Use

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Compound of Interest

Compound Name: PF-05381941

Cat. No.: B15611498

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Introduction

PF-05381941 is a potent and selective dual inhibitor of Transforming Growth Factor- β -Activated Kinase 1 (TAK1) and p38 α mitogen-activated protein kinase (MAPK). As a key mediator in inflammatory signaling, TAK1 activation by stimuli such as pro-inflammatory cytokines leads to the activation of downstream pathways including NF- κ B, p38 MAPK, and JNK. The p38 MAPK pathway is centrally involved in the synthesis of inflammatory cytokines and cellular stress responses. By targeting both TAK1 and p38 α , **PF-05381941** offers a robust mechanism for the in vitro investigation of inflammatory and oncogenic processes.

These application notes provide detailed protocols for the in vitro use of **PF-05381941**, with a focus on treatment duration for the inhibition of cytokine release. The provided methodologies and data are intended to guide researchers in designing and executing experiments to explore the biological effects of this compound.

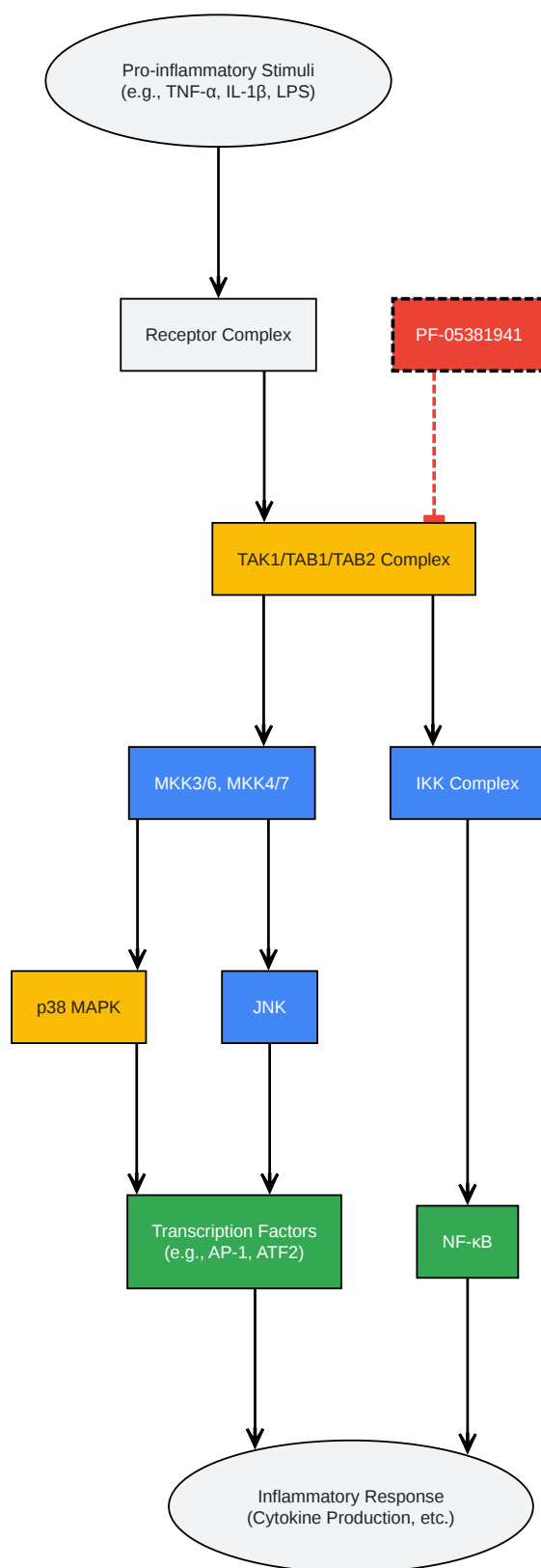
Data Presentation

Quantitative data for **PF-05381941**, including its inhibitory concentrations, are summarized below.

Parameter	Value	Cell Type/Assay Condition
IC50 (TAK1)	156 nM	In vitro kinase assay
IC50 (p38 α)	186 nM	In vitro kinase assay
IC50 (TNF- α release)	8 nM	LPS-stimulated human peripheral mononuclear (PMN) cells

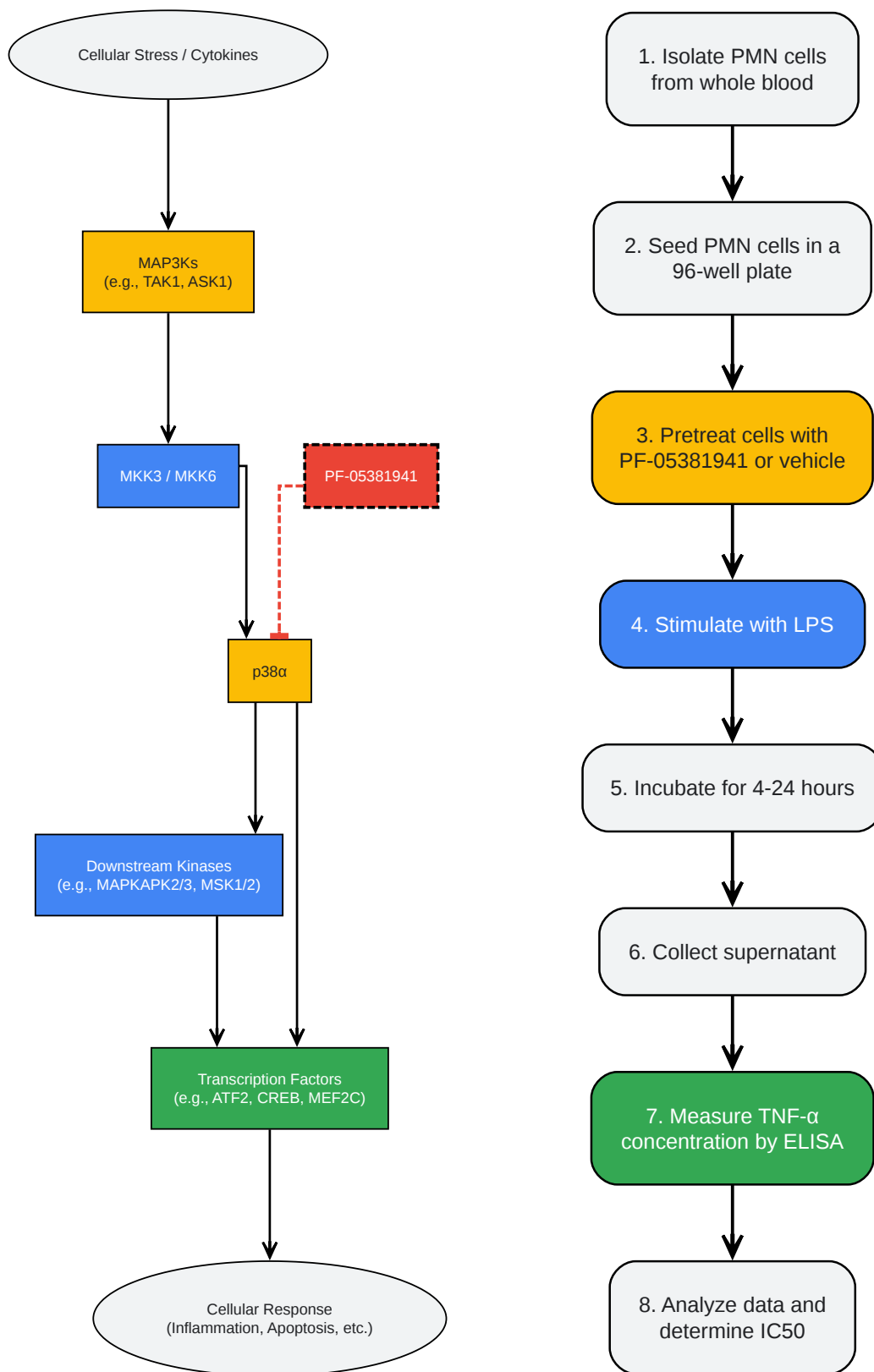
Signaling Pathways

PF-05381941 exerts its effects by inhibiting the TAK1 and p38 α signaling pathways. Below are diagrams illustrating these pathways and the points of inhibition by **PF-05381941**.



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Figure 1: TAK1 Signaling Pathway and Inhibition by **PF-05381941**.



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